

PTG-0861: A Comprehensive Technical Analysis of its HDAC Isoform Selectivity Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PTG-0861

Cat. No.: B15581610

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of the histone deacetylase (HDAC) isoform selectivity profile of **PTG-0861**, a novel inhibitor with significant potential in therapeutic applications. This document is intended for researchers, scientists, and drug development professionals interested in the nuanced interactions of **PTG-0861** with various HDAC isoforms.

Executive Summary

PTG-0861, also known as JG-265, is a potent and highly selective inhibitor of HDAC6. With a reported IC₅₀ value of 5.92 nM for HDAC6, it demonstrates a compelling selectivity profile against other HDAC isoforms. This document outlines the quantitative inhibitory activity of **PTG-0861** against a panel of HDAC isoforms and provides a detailed methodology for the experimental procedures used to determine this selectivity.

Quantitative Selectivity Profile of PTG-0861

The inhibitory activity of **PTG-0861** was assessed against a panel of recombinant human HDAC isoforms. The half-maximal inhibitory concentrations (IC₅₀) were determined using a

fluorometric assay. The results, summarized in the table below, highlight the remarkable selectivity of **PTG-0861** for HDAC6.

HDAC Isoform	IC50 (nM)	Selectivity vs. HDAC6
HDAC1	>10,000	>1689-fold
HDAC2	>10,000	>1689-fold
HDAC3	213	36-fold
HDAC6	5.92	1-fold
HDAC8	>10,000	>1689-fold
HDAC11	>10,000	>1689-fold

Data sourced from the primary publication on **PTG-0861**.

The data clearly indicates that **PTG-0861** is a highly potent inhibitor of HDAC6, with an IC50 in the low nanomolar range. Its selectivity for HDAC6 over HDAC3 is 36-fold, and it shows minimal to no activity against HDAC1, HDAC2, HDAC8, and HDAC11 at concentrations up to 10,000 nM.

Experimental Protocols

The determination of the HDAC isoform selectivity profile of **PTG-0861** was conducted using a well-established in vitro fluorometric assay. The following protocol provides a detailed overview of the methodology employed.

Materials and Reagents

- Recombinant human HDAC isoforms (HDAC1, HDAC2, HDAC3, HDAC6, HDAC8, HDAC11)
- Fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂)
- Developer solution (e.g., Trypsin in assay buffer with Trichostatin A to stop the HDAC reaction)

- **PTG-0861** (dissolved in DMSO)
- 96-well black microplates
- Fluorometric microplate reader

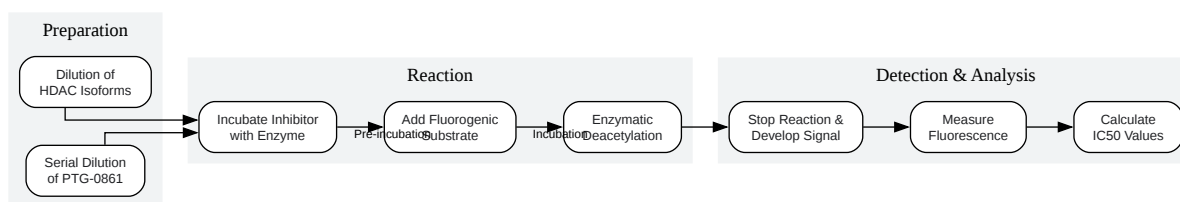
Assay Procedure

- **Compound Preparation:** A serial dilution of **PTG-0861** was prepared in DMSO and then further diluted in assay buffer to the desired final concentrations.
- **Enzyme Preparation:** Recombinant HDAC enzymes were diluted in assay buffer to their optimal concentrations for the assay.
- **Reaction Setup:** In a 96-well black microplate, the following components were added in order:
 - Assay Buffer
 - **PTG-0861** solution at various concentrations (or DMSO for control wells)
 - Diluted HDAC enzyme
- **Pre-incubation:** The plate was incubated for a specified period at a controlled temperature (e.g., 30°C) to allow the inhibitor to interact with the enzyme.
- **Reaction Initiation:** The enzymatic reaction was initiated by the addition of the fluorogenic HDAC substrate to all wells.
- **Incubation:** The plate was incubated for a defined time (e.g., 60 minutes) at a controlled temperature (e.g., 37°C) to allow for substrate deacetylation.
- **Reaction Termination and Signal Development:** The reaction was stopped by the addition of the developer solution. The developer contains a protease (e.g., trypsin) that cleaves the deacetylated substrate, releasing the fluorescent molecule (AMC), and a pan-HDAC inhibitor (e.g., Trichostatin A) to halt any further HDAC activity. The plate was then incubated at room temperature to allow for the development of the fluorescent signal.

- **Fluorescence Measurement:** The fluorescence intensity was measured using a microplate reader with excitation and emission wavelengths appropriate for AMC (e.g., Ex/Em = 360/460 nm).
- **Data Analysis:** The percentage of inhibition at each concentration of **PTG-0861** was calculated relative to the control wells (containing DMSO). The IC₅₀ values were then determined by fitting the dose-response data to a four-parameter logistic equation using appropriate software.

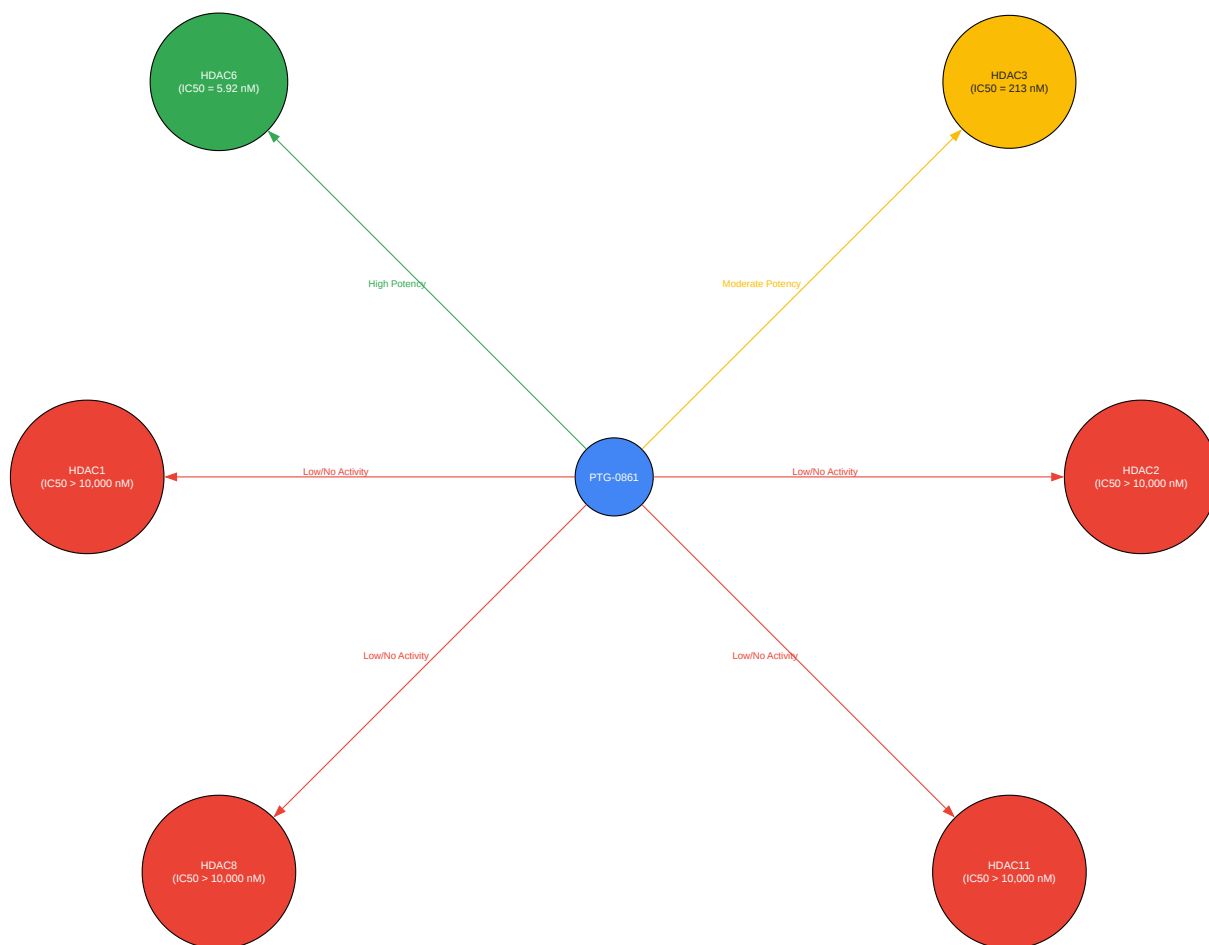
Visualizing the Process and a Pathway

To further elucidate the experimental process and the selectivity of **PTG-0861**, the following diagrams are provided.



[Click to download full resolution via product page](#)

HDAC Selectivity Assay Workflow.



[Click to download full resolution via product page](#)

PTG-0861 Selectivity Profile.

Conclusion

PTG-0861 is a potent and highly selective inhibitor of HDAC6. The quantitative data and detailed experimental protocols provided in this technical guide offer valuable insights for researchers and drug development professionals. The pronounced selectivity of **PTG-0861** for HDAC6 makes it an important tool for studying the specific biological roles of this enzyme and a promising candidate for the development of targeted therapies.

- To cite this document: BenchChem. [PTG-0861: A Comprehensive Technical Analysis of its HDAC Isoform Selectivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15581610/docs#ptg-0861-a-comprehensive-technical-analysis-of-its-hdac-isoform-selectivity-profile\]](https://www.benchchem.com/product/b15581610/docs#ptg-0861-a-comprehensive-technical-analysis-of-its-hdac-isoform-selectivity-profile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check